

# A Comparative Analysis of Xenon Tetrafluoride in the Gas and Solid States

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## Compound of Interest

Compound Name: Xenon tetrafluoride

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**Xenon tetrafluoride** ( $\text{XeF}_4$ ), a pioneering compound in the chemistry of noble gases, exhibits distinct structural characteristics in the gas phase compared to its solid crystalline form. This guide provides a detailed comparison of the molecular geometry and intermolecular interactions of  $\text{XeF}_4$  in both states, supported by experimental data from gas electron diffraction and X-ray crystallography.

## Molecular Structure: A Tale of Two Phases

In the gas phase,  $\text{XeF}_4$  exists as discrete, non-polar molecules with a square planar geometry.<sup>[1][2]</sup> This arrangement is a direct consequence of the Valence Shell Electron Pair Repulsion (VSEPR) theory, which predicts that the four fluorine atoms and two lone pairs of electrons around the central xenon atom will arrange themselves in an octahedral electron geometry to minimize electrostatic repulsion. The two lone pairs occupy positions trans to each other, resulting in the observed square planar molecular shape with  $D_{4h}$  symmetry.<sup>[3]</sup>

In the solid state,  $\text{XeF}_4$  crystallizes as a colorless solid.<sup>[3]</sup> X-ray and neutron diffraction studies have confirmed that the fundamental square planar molecular structure is retained within the crystal lattice.<sup>[3][4]</sup> However, the molecules are no longer isolated as in the gas phase. They pack into a monoclinic crystal system with the space group  $P2_1/c$ .<sup>[5]</sup> This packing leads to subtle but significant changes in the molecular dimensions due to intermolecular forces.<sup>[4]</sup>

## Quantitative Comparison of Structural Parameters

The structural parameters of XeF<sub>4</sub> in both phases have been determined experimentally, revealing the influence of the crystalline environment on the molecular geometry.

Parameter	Gas Phase (Gas Electron Diffraction)	Solid State (X-ray Crystallography)
Molecular Geometry	Square Planar	Square Planar (retained in crystal)
Xe-F Bond Length	1.953 Å	~2.02 Å
F-Xe-F Bond Angle	90.0°	Slightly deviates from 90°
Crystal System	Not Applicable	Monoclinic
Space Group	Not Applicable	P2 <sub>1</sub> /c
Lattice Parameters	Not Applicable	a = 4.97 Å, b = 5.69 Å, c = 6.96 Å, β = 123.71°

Table 1: Comparison of structural data for XeF<sub>4</sub> in the gas and solid phases.[\[5\]](#)[\[6\]](#)

## Intermolecular Interactions in the Solid State

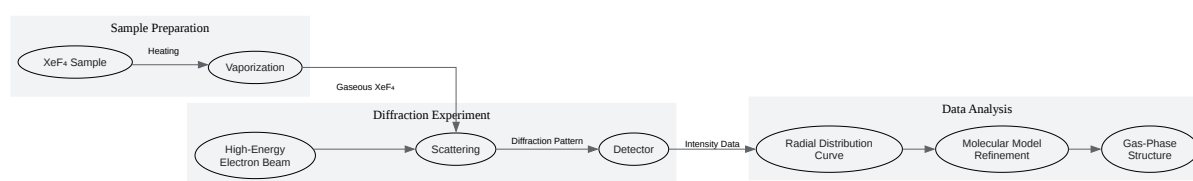
The transition from the gaseous to the solid state is accompanied by the emergence of intermolecular forces. In the case of XeF<sub>4</sub>, a non-polar molecule, the dominant intermolecular interactions are London dispersion forces.[\[7\]](#)[\[8\]](#) These weak, transient forces arise from temporary fluctuations in the electron distribution within the molecules. The packing of XeF<sub>4</sub> molecules in the crystal lattice is such that the intermolecular F...F contacts are slightly longer than the sum of their van der Waals radii (2.7 Å), indicating the presence of these weak interactions which hold the crystal together.[\[4\]](#) These interactions are also responsible for the observed slight distortion of the F-Xe-F bond angles from the ideal 90° seen in the isolated gas-phase molecule.[\[4\]](#)

## Experimental Protocols

The determination of the gas-phase and solid-state structures of XeF<sub>4</sub> relies on distinct experimental techniques, each providing unique insights into the molecular and crystal architecture.

## Gas Electron Diffraction (GED)

Gas electron diffraction is a powerful technique for determining the molecular structure of volatile compounds in the gas phase. The experimental workflow involves the following key steps:



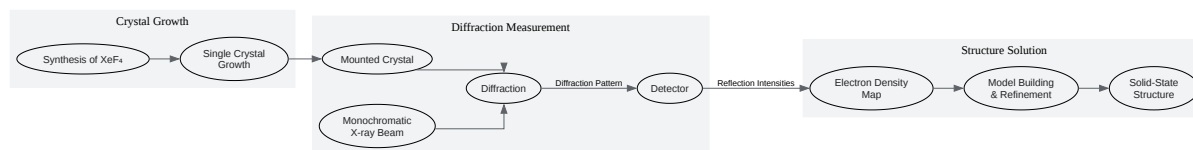
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### *Experimental workflow for Gas Electron Diffraction.*

In a typical GED experiment, a high-energy beam of electrons is directed through a gaseous sample of XeF<sub>4</sub>. The electrons are scattered by the atoms in the molecule, creating a diffraction pattern that is recorded on a detector. The analysis of this pattern allows for the determination of the distances between the atoms, yielding precise measurements of bond lengths and angles in the isolated molecule.

## X-ray Crystallography

X-ray crystallography is the primary method for determining the atomic and molecular structure of a crystalline solid. The process can be summarized as follows:



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### *Experimental workflow for X-ray Crystallography.*

This technique requires the growth of a suitable single crystal of XeF<sub>4</sub>. The crystal is then exposed to a beam of X-rays, which are diffracted by the electron clouds of the atoms in the crystal lattice. The resulting diffraction pattern is a unique fingerprint of the crystal structure. By analyzing the positions and intensities of the diffracted beams, a three-dimensional electron density map of the unit cell can be constructed, from which the positions of the atoms and the details of the crystal packing can be determined.[9]

## Conclusion

The comparison of the gas-phase and solid-state structures of **xenon tetrafluoride** provides a clear illustration of the influence of intermolecular forces on molecular geometry. While the fundamental square planar shape of the XeF<sub>4</sub> molecule is preserved upon crystallization, the packing of molecules in the solid state leads to measurable changes in bond lengths and angles. Understanding these differences is crucial for a complete picture of the chemical and physical properties of this important noble gas compound.

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## References

- 1. Understanding the Hybridization of XeF<sub>4</sub> [allen.in]
- 2. youtube.com [youtube.com]
- 3. Xenon tetrafluoride - Wikipedia [en.wikipedia.org]
- 4. chemistry.stackexchange.com [chemistry.stackexchange.com]
- 5. next-gen.materialsproject.org [next-gen.materialsproject.org]
- 6. webqc.org [webqc.org]
- 7. brainly.com [brainly.com]
- 8. m.youtube.com [m.youtube.com]
- 9. X-ray crystallography - Wikipedia [en.wikipedia.org]
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